

A Technical Guide to 5-Methyltetrahydrofolate-13C5 for Research Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Methyltetrahydrofolate-13C5

Cat. No.: B13842878

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the commercial availability and research applications of **5-Methyltetrahydrofolate-13C5** (5-MTHF-13C5). This stable isotope-labeled compound is an invaluable tool for researchers in drug development, metabolism, and clinical diagnostics, offering a precise method for tracing and quantifying the biologically active form of folate in complex biological systems.

Commercial Suppliers and Product Specifications

A variety of reputable suppliers offer **5-Methyltetrahydrofolate-13C5** for research purposes. The compound is typically used as an internal standard in mass spectrometry-based analyses or as a tracer in metabolic studies.^[1] The quality and specifications of the product can vary between suppliers, and it is crucial for researchers to select a product that meets the specific requirements of their experimental design. Key specifications to consider include chemical purity, isotopic purity, and available formulations.

Below is a summary of commercially available **5-Methyltetrahydrofolate-13C5** products, compiled from various suppliers.

Supplier	Product Name	Catalog No.	Chemical Purity	Isotopic Purity	Molecular Weight (g/mol)	Form	Storage Temperature
MedChemExpress	5-Methyltetrahydrofolic acid- ¹³ C ₅	HY-113046S	98.0%	Not Specified	Not Specified	Solid	-20°C
Sigma-Aldrich	5-Methyltetrahydrofolic acid-(glutamic acid- ¹³ C ₅)	Not Specified	95% (CP)	99 atom % ¹³ C	464.42	Powder	-20°C
Clearsynth	5-Methyltetrahydrofolate- ¹³ C ₅	CS-O-38655	Not Specified	Not Specified	464.42	Not Specified	Enquire
GlpBio	5-Methyltetrahydrofolic acid- ¹³ C ₅	Not Specified	Not Specified	Not Specified	464.42	Not Specified	-20°C, protect from light
Cambridge Isotope Laboratories	5-Methyltetrahydrofolic acid (prefolic A) (glutamic acid- ¹³ C ₅ ,	CLM-9548-0.001	95%	99%	464.42	Individual	Store in freezer (-20°C). Protect from light.

99%) CP

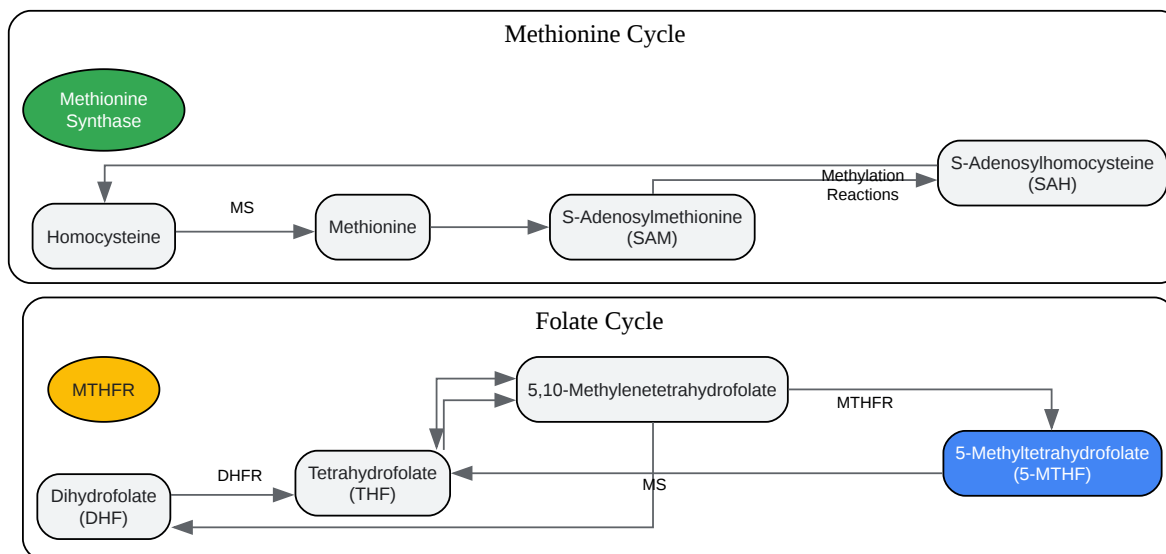
95%

LGC Standard s	5- Methyltet rahydrofo late- 13C5	TRC- M338146	Not Specified	Not Specified	464.419	Neat	Room Temperat ure
----------------------	---	-----------------	------------------	------------------	---------	------	-------------------------

The Role of 5-Methyltetrahydrofolate in One-Carbon Metabolism

5-Methyltetrahydrofolate is the most abundant and biologically active form of folate in the human body.[2][3] It plays a critical role in the one-carbon metabolism pathway, which is essential for the synthesis of nucleotides (the building blocks of DNA and RNA) and for the methylation of various substrates, including DNA, RNA, proteins, and lipids.[4] The central role of 5-MTHF is to donate a methyl group to homocysteine to form methionine, a reaction catalyzed by the enzyme methionine synthase.[2] Methionine is then converted to S-adenosylmethionine (SAM), the universal methyl donor in the cell.

The following diagram illustrates the key steps in the folate and methionine cycles, highlighting the central position of 5-MTHF.



[Click to download full resolution via product page](#)

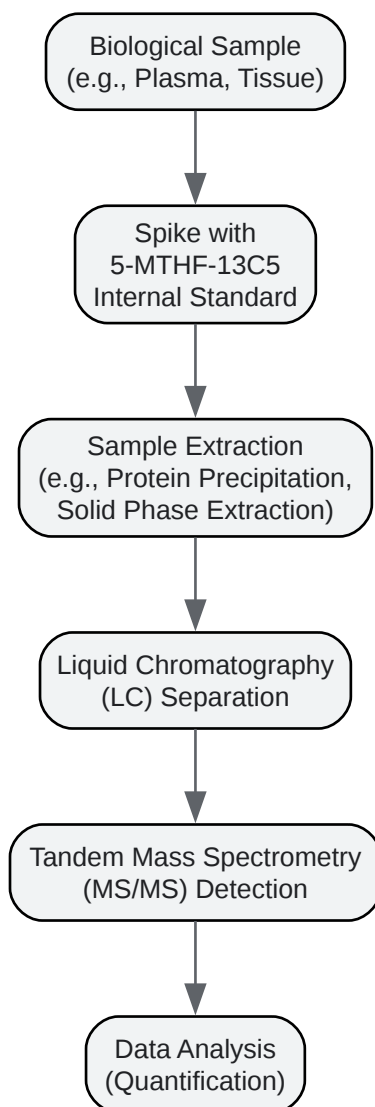
Folate and Methionine Cycles

Experimental Applications and Protocols

The primary application of **5-Methyltetrahydrofolate-¹³C₅** is in stable isotope dilution assays (SIDA) coupled with liquid chromatography-mass spectrometry (LC-MS/MS). This technique allows for the highly accurate and precise quantification of endogenous 5-MTHF in various biological matrices, such as plasma, serum, urine, and tissue samples. The ¹³C₅-labeled compound serves as an ideal internal standard because it co-elutes with the unlabeled analyte and exhibits identical ionization efficiency, thus correcting for matrix effects and variations in sample preparation and instrument response.

General Workflow for 5-MTHF Quantification using LC-MS/MS

The following diagram outlines a typical experimental workflow for the quantification of 5-MTHF using a stable isotope dilution LC-MS/MS method.



[Click to download full resolution via product page](#)

LC-MS/MS Workflow for 5-MTHF

Detailed Experimental Protocol for 5-MTHF Analysis in Human Plasma

This protocol is a generalized procedure based on methodologies described in the scientific literature for the analysis of 5-MTHF in human plasma using LC-MS/MS and 5-MTHF-13C5 as an internal standard.

1. Materials and Reagents:

- **5-Methyltetrahydrofolate-13C5** (internal standard)
- Unlabeled 5-Methyltetrahydrofolate (for calibration standards)
- Human plasma (EDTA-anticoagulated)
- Methanol (LC-MS grade)
- Acetonitrile (LC-MS grade)
- Formic acid (LC-MS grade)
- Water (LC-MS grade)
- Solid Phase Extraction (SPE) cartridges

2. Preparation of Stock and Working Solutions:

- Prepare a stock solution of 5-MTHF-13C5 in a suitable solvent (e.g., methanol/water with antioxidant) at a concentration of 1 mg/mL.
- Prepare a series of working solutions of the internal standard by diluting the stock solution.
- Prepare a stock solution of unlabeled 5-MTHF in a similar manner.
- Prepare a series of calibration standards by spiking known amounts of unlabeled 5-MTHF into a surrogate matrix (e.g., charcoal-stripped plasma).

3. Sample Preparation:

- Thaw frozen plasma samples on ice.
- To a 100 μ L aliquot of plasma, add a known amount of the 5-MTHF-13C5 internal standard working solution.
- Vortex briefly to mix.

- Perform protein precipitation by adding 300 μ L of ice-cold methanol.
- Vortex for 1 minute and centrifuge at 10,000 x g for 10 minutes at 4°C.
- Transfer the supernatant to a new tube.
- For further cleanup and concentration, perform solid-phase extraction (SPE). Condition the SPE cartridge with methanol followed by water. Load the supernatant, wash the cartridge, and elute the analytes with an appropriate solvent.
- Evaporate the eluate to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in a suitable mobile phase for LC-MS/MS analysis.

4. LC-MS/MS Analysis:

- Liquid Chromatography:
 - Column: A C18 reversed-phase column is typically used.
 - Mobile Phase A: Water with 0.1% formic acid.
 - Mobile Phase B: Acetonitrile with 0.1% formic acid.
 - Gradient: A gradient elution is employed to separate 5-MTHF from other matrix components.
 - Flow Rate: A typical flow rate is 0.3-0.5 mL/min.
 - Injection Volume: 5-10 μ L.
- Mass Spectrometry:
 - Ionization Mode: Electrospray ionization (ESI) in positive ion mode is commonly used.
 - Detection: Multiple Reaction Monitoring (MRM) is used for quantification. The transitions for both unlabeled 5-MTHF and 5-MTHF-¹³C₅ are monitored.
 - Example MRM transitions:

- 5-MTHF: Q1 m/z 460.2 -> Q3 m/z 313.1
- 5-MTHF-13C5: Q1 m/z 465.2 -> Q3 m/z 318.1

5. Data Analysis:

- Integrate the peak areas for both the unlabeled 5-MTHF and the 5-MTHF-13C5 internal standard.
- Calculate the peak area ratio (unlabeled 5-MTHF / 5-MTHF-13C5).
- Construct a calibration curve by plotting the peak area ratio versus the concentration of the calibration standards.
- Determine the concentration of 5-MTHF in the unknown samples by interpolating their peak area ratios from the calibration curve.

Conclusion

5-Methyltetrahydrofolate-13C5 is an essential tool for researchers investigating the role of folate in health and disease. Its use as an internal standard in LC-MS/MS-based methods enables accurate and reliable quantification of the primary active form of folate in biological systems. The information and protocols provided in this guide serve as a valuable resource for scientists and drug development professionals seeking to incorporate this powerful analytical technique into their research.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. nutripath.com.au [nutripath.com.au]
- 3. glpbio.com [glpbio.com]

- 4. [benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
- To cite this document: BenchChem. [A Technical Guide to 5-Methyltetrahydrofolate-13C5 for Research Applications]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b13842878#commercial-suppliers-of-5-methyltetrahydrofolate-13c5-for-research>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com